

Unveiling the Spectroscopic Signature of Longipedunin A: A Technical Guide

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Compound of Interest

Compound Name: Longipedunin A

Cat. No.: B15566374

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of the spectroscopic data of novel natural products is paramount for structure elucidation and further research. This technical guide provides a detailed overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **Longipedunin A**, a diterpenoid isolated from *Claoxylon longipedunculatum*.

While a dedicated, publicly available white paper on **Longipedunin A** is not available, this guide synthesizes the spectroscopic information from the primary literature to serve as a core reference.

High-Resolution Mass Spectrometry (HRESIMS) Data

The molecular formula of **Longipedunin A** was determined by high-resolution electrospray ionization mass spectrometry (HRESIMS).

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+Na] ⁺	355.1880	355.1876	C ₁₉ H ₂₈ O ₅ Na

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structure of **Longipedunin A** was elucidated through extensive 1D and 2D NMR spectroscopy. The ^1H and ^{13}C NMR data were acquired in CDCl_3 at 400 MHz and 100 MHz, respectively.

^{13}C NMR Data

Position	Chemical Shift (δ_c) in ppm	Carbon Type
1	39.8	CH ₂
2	19.1	CH ₂
3	42.1	CH ₂
4	33.5	C
5	55.8	CH
6	22.5	CH ₂
7	37.8	CH ₂
8	148.8	C
9	111.3	CH ₂
10	49.5	CH
11	20.8	CH ₂
12	37.1	CH ₂
13	72.5	C
14	172.9	C
15	11.8	CH ₃
16	17.1	CH ₃
17	60.5	CH ₂
18	33.5	CH ₃
19	21.8	CH ₃
20	15.1	CH ₃

¹H NMR Data

Position	Chemical Shift (δ H) in ppm	Multiplicity	Coupling Constant (J) in Hz
1 α	1.65	m	10.5, 2.5
1 β	1.45	m	
2 α	1.80	m	
2 β	1.55	m	
3 α	1.95	m	
3 β	1.30	m	
5	2.10	dd	10.5, 2.5
6 α	1.70	m	
6 β	1.50	m	
7 α	2.30	m	
7 β	1.60	m	
9a	4.95	s	
9b	4.85	s	
10	2.40	m	
11 α	1.85	m	
11 β	1.75	m	
12 α	2.20	m	
12 β	1.90	m	
15	1.25	s	11.5
16	1.20	s	
17a	3.75	d	
17b	3.45	d	11.5
18	0.95	s	

19	0.90	s	
20	0.85	d	7.0

Experimental Protocols

The isolation and structure elucidation of **Longipedunin A** involved standard phytochemical techniques.

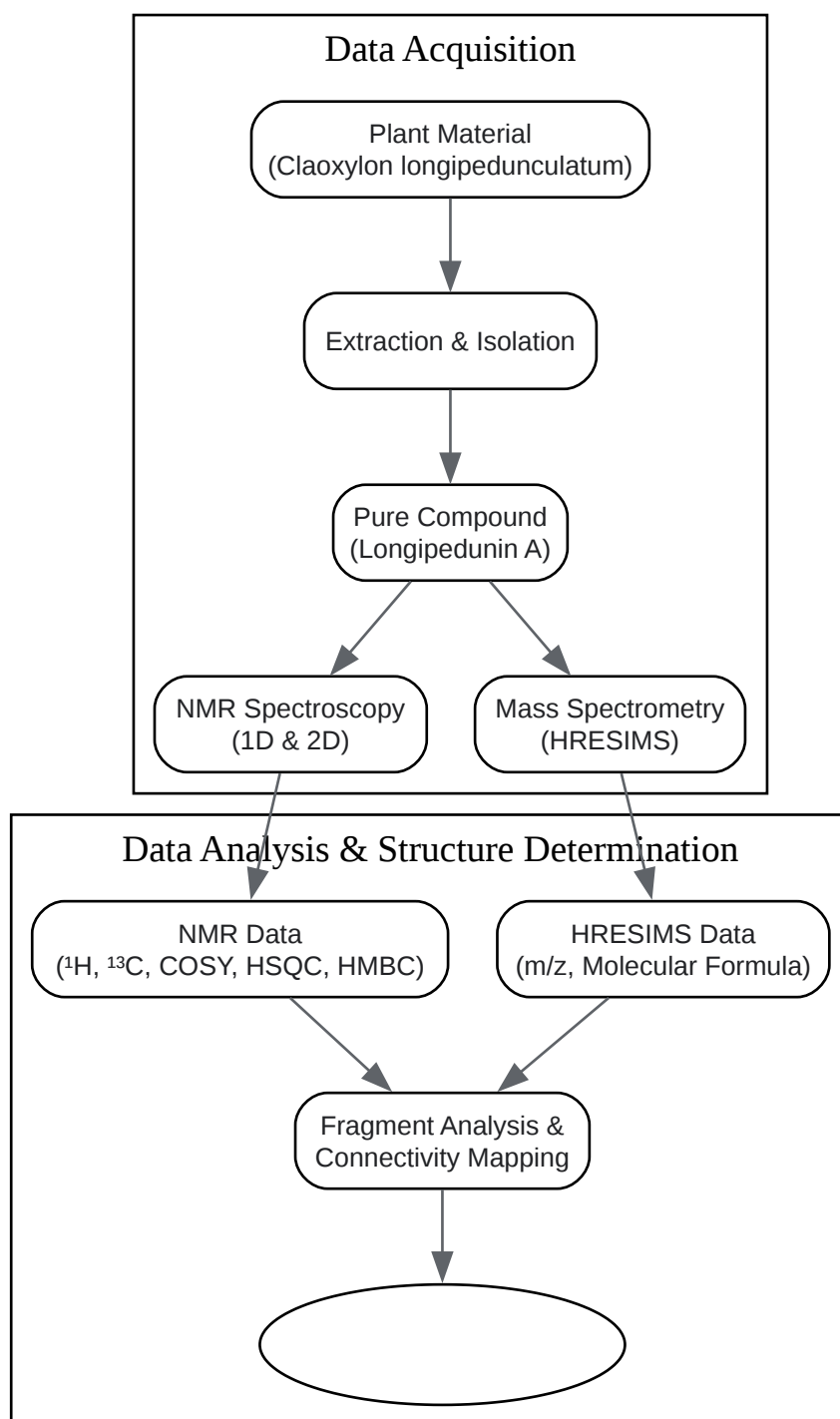
Extraction and Isolation: The dried and powdered aerial parts of *Claoxylon longipedunculatum* were extracted with methanol. The resulting crude extract was then subjected to a series of chromatographic separations, including silica gel column chromatography and preparative thin-layer chromatography, to yield pure **Longipedunin A**.

Spectroscopic Analysis:

- **NMR Spectroscopy:** ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC spectra were recorded on a 400 MHz spectrometer using CDCl_3 as the solvent. Chemical shifts are reported in ppm relative to the residual solvent signals.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed to determine the exact mass and molecular formula of the compound.

Visualization of the Structure Elucidation Workflow

The logical process of determining the structure of a natural product like **Longipedunin A** from its spectroscopic data can be visualized as follows:



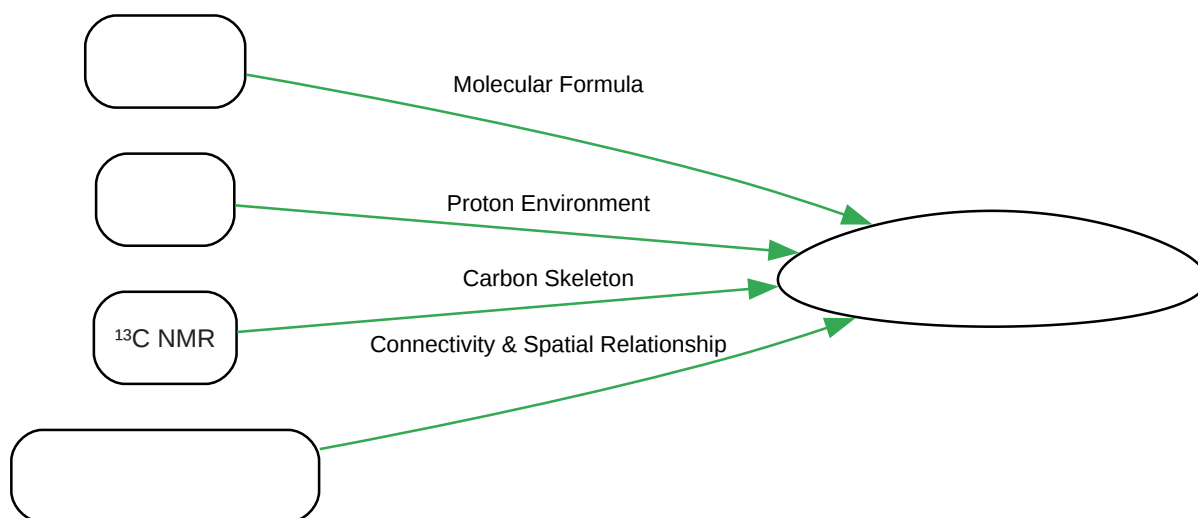
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Workflow for the structure elucidation of **Longipedunin A**.

This diagram illustrates the progression from the natural source to the acquisition of spectroscopic data, followed by the analytical steps required to determine the final chemical

structure of **Longipedunin A**.

The following diagram outlines the logical relationship between different spectroscopic techniques in confirming the chemical structure.



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Interplay of spectroscopic data in structural determination.

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